

Application Notes and Protocols for 1,3-Dichloropropene in Nematode Control

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Compound of Interest

Compound Name: 1,3-Dichloropropene

Cat. No.: B154105

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These application notes provide a comprehensive overview of the use of **1,3-Dichloropropene** for the control of plant-parasitic nematodes. This document includes detailed information on application rates, experimental protocols for efficacy evaluation, and the current understanding of its mechanism of action.

Quantitative Data on Application Rates

The application rates of **1,3-Dichloropropene** are highly dependent on the crop, target nematode species, soil type, and infestation level. The following table summarizes typical application rates for various crops. It is crucial to consult product labels and local agricultural extension guidelines for specific recommendations.

Crop	Target Nematode(s)	Application Rate (Active Ingredient)	Product Example(s) & Rate	Application Method
Potatoes	Stubby-root nematode (Trichodorus and Paratrichodorus spp.), Root-knot nematode (Meloidogyne spp.)	157.83 - 181.8 lbs/acre	Telone® II (18 gallons/acre)	Pre-plant broadcast injection
Strawberries	Dagger nematode (Xiphinema spp.), Root-knot nematode (Meloidogyne spp.), Root-lesion nematode (Pratylenchus spp.)	242.4 - 363.6 lbs/acre	Telone® II (24 - 36 gallons/acre)	Pre-plant broadcast injection in the fall for spring planting
Grapes	Dagger nematode (Xiphinema spp.), Root-knot nematode (Meloidogyne spp.)	277.75 lbs/acre	Telone® C-17 (27.5 gallons/acre)	Pre-plant treatment
Spring Squash	Root-knot nematode (Meloidogyne spp.)	84 - 168 liters/hectare	1,3-D product	Pre-plant broadcast with conventional chisels

Carrots	Various plant-parasitic nematodes	181.80 lbs/acre	Telone® II	Pre-plant broadcast injection
Orchard Replant	Various plant-parasitic nematodes	303 lbs/acre	1,3-D product (30 gallons/acre)	Pre-plant injection

Note: Application rates can be influenced by soil texture, with coarse-textured (sandy) soils generally requiring lower rates than fine-textured (clay) soils for effective fumigant dispersal.^[1]

Experimental Protocols

Field Trial Protocol for Efficacy Evaluation of 1,3-Dichloropropene

This protocol outlines a standard methodology for conducting a field trial to assess the efficacy of **1,3-Dichloropropene** for controlling plant-parasitic nematodes.

2.1.1. Experimental Design

- Plot Design: Employ a randomized complete block design (RCBD) with a minimum of four to five replicates per treatment.
- Treatments:
 - Untreated Control
 - **1,3-Dichloropropene** at a low application rate (e.g., 84 L/ha)
 - **1,3-Dichloropropene** at a medium application rate (e.g., 112 L/ha)
 - **1,3-Dichloropropene** at a high application rate (e.g., 168 L/ha)
 - Standard nematicide treatment (for comparison)
- Plot Size: Plot dimensions should be sufficient to minimize edge effects and accommodate the crop being grown. A typical plot size might be 10m x 10m.

2.1.2. Site Selection and Preparation

- Select a field with a known history of nematode infestation and a relatively uniform soil type.
- Conduct a pre-treatment nematode population assessment to confirm the presence and density of the target nematode species.
- Prepare the soil to a seedbed condition by plowing and disking to a depth of at least 30 cm. The soil should be free of large clods and undecomposed organic matter.[\[1\]](#)

2.1.3. **1,3-Dichloropropene** Application

- Soil Conditions:
 - Temperature: Soil temperature at the injection depth should be between 40°F and 80°F (4°C and 27°C) for optimal efficacy.[\[1\]](#)
 - Moisture: Soil moisture should be near field capacity to ensure proper fumigant movement.
- Application Procedure:
 - Calibrate the application equipment (e.g., chisel injector) to deliver the precise dosage for each treatment.
 - Inject **1,3-Dichloropropene** to a depth of 30-46 cm (12-18 inches).[\[2\]](#)
 - Immediately after application, seal the soil surface by rolling or cultipacking to prevent premature volatilization of the fumigant.[\[3\]](#)

2.1.4. Post-Application and Planting

- Maintain the soil seal and leave the field undisturbed for 7 to 14 days, as specified by the product label.[\[3\]](#)
- After the required interval, aerate the soil by light cultivation to allow any remaining fumigant to escape.

- Plant the desired crop.

2.1.5. Data Collection and Analysis

- Nematode Population Assessment:
 - Collect soil and root samples from each plot at mid-season and at harvest.
 - Extract nematodes from the samples using a standardized method such as the Baermann funnel or centrifugal-flotation technique (see Protocol 2.2).
 - Count the number of target nematodes per 100 cm³ of soil or per gram of root tissue.
- Crop Yield and Vigor:
 - Measure marketable yield from the center rows of each plot.
 - Assess plant vigor and any signs of phytotoxicity at regular intervals.
- Statistical Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA for RCBD) to determine significant differences between treatments.

Protocol for Nematode Extraction from Soil and Root Samples

2.2.1. Baermann Funnel Method (for motile nematodes)

- Place a wire mesh support in a glass funnel with a piece of rubber tubing attached to the stem and closed with a pinch clamp.
- Place a double layer of facial tissue or a coffee filter on the wire mesh.
- Spread a subsample of soil (approximately 100 cm³) or chopped roots evenly onto the tissue.
- Add water to the funnel until the soil or root sample is just submerged.

- Leave the setup undisturbed for 24-48 hours to allow motile nematodes to migrate out of the sample and settle in the tubing.
- Carefully open the pinch clamp and collect the first 10-15 mL of water, which will contain the nematodes, in a beaker or petri dish for counting under a microscope.

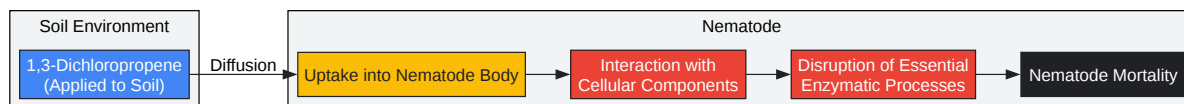
2.2.2. Centrifugal-Flotation Method

- Place a 100 cm³ soil sample in a bucket and add approximately 1 liter of water. Stir vigorously to suspend the soil particles.
- Allow the heavy particles to settle for 30-60 seconds, then pour the supernatant through a coarse sieve (e.g., 20-mesh) into another bucket, followed by a fine sieve (e.g., 325-mesh).
- Backwash the residue from the fine sieve into a centrifuge tube.
- Centrifuge at approximately 1,500 rpm for 4-5 minutes.
- Decant the supernatant and resuspend the pellet in a sugar solution (specific gravity of 1.1 to 1.18).
- Centrifuge again for 1-2 minutes. The nematodes will remain in the supernatant.
- Quickly pour the supernatant through a fine sieve (e.g., 500-mesh) to collect the nematodes.
- Rinse the nematodes from the sieve with water into a beaker for counting.

Mechanism of Action and Visualizations

The precise molecular mechanism of action of **1,3-Dichloropropene** in nematodes is not fully elucidated. However, it is generally understood to be a non-specific biocide that disrupts essential enzymatic processes within the nematode, leading to mortality.^[4] It is believed to act as an alkylating agent, which can react with nucleophilic functional groups in essential biomolecules like proteins and DNA, thereby inactivating them.

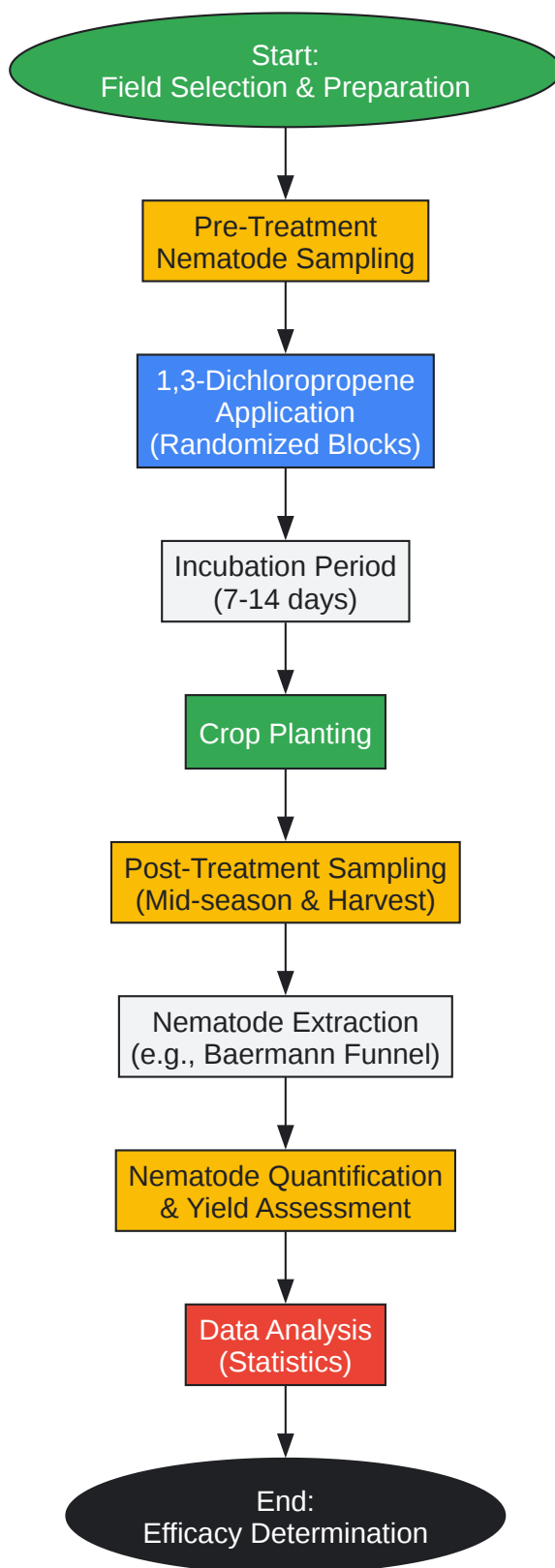
Proposed General Mechanism of Action



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Caption: Proposed mechanism of **1,3-Dichloropropene** leading to nematode mortality.

Experimental Workflow for Efficacy Assessment



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Caption: Workflow for a field trial to evaluate **1,3-Dichloropropene** efficacy.

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